

Di-tert-amyl peroxide CAS number and molecular structure

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Compound of Interest

Compound Name: Di-tert-amyl peroxide

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An In-depth Technical Guide to Di-tert-amyl Peroxide

This guide provides comprehensive information on **di-tert-amyl peroxide**, tailored for researchers, scientists, and professionals in drug development. It covers its chemical identity, physicochemical properties, synthesis, and applications, with a focus on its role as a radical initiator.

Chemical Identity and Molecular Structure

Di-tert-amyl peroxide (DTAP) is an organic peroxide characterized by two tert-amyl groups linked by a peroxide bridge.

- CAS Number: 10508-09-5[1][2][3]
- IUPAC Name: bis(1,1-dimethylpropyl) peroxide[4]
- Molecular Formula: C10H22O2[2][3]
- Molecular Structure:
 - SMILES: CCC(C)(C)OOC(C)(C)CC[3]
 - InChl Key: JJRDRFZYKKFYMO-UHFFFAOYSA-N[1]



Physicochemical and Safety Data

The properties of **di-tert-amyl peroxide** are summarized in the table below. It is a thermally unstable compound and requires careful handling.[4]

Property	Value	Source(s)
Molecular Weight	174.28 g/mol	[1]
Appearance	Colorless to slightly yellowish liquid	[2][5]
Density	0.818 - 0.83 g/cm³ at 20-25°C	[5][6][7]
Melting Point	-55 °C to < -40 °C	[6][7][8]
Boiling Point	146 °C	[6][7]
Flash Point	77 °F (25 °C)	[6][7]
Water Solubility	13.83 mg/L at 20°C	[6][7]
Refractive Index	1.409 at 20°C	[6][7]
Theoretical Active Oxygen	9.18%	[2]
Activation Energy	148.35 kJ/mol	[2]
Self-Accelerating Decomposition Temperature (SADT)	80 °C	[2]

Note: The SADT is the lowest temperature at which self-accelerating decomposition may occur with a substance in the packaging as used in transport. Safe handling and storage should be maintained below 30°C.[2][4]

Experimental Protocols

A common method for synthesizing **di-tert-amyl peroxide** involves the acid-catalyzed reaction of 2-methyl-2-butanol (tert-amyl alcohol) with hydrogen peroxide.[1][9]

Materials:



- 2-methyl-2-butanol (400 g, 4.54 moles)
- 70% Hydrogen peroxide (115.8 g, 2.383 moles)
- 70% Sulfuric acid (453.4 g, 3.236 moles)
- 10% Sodium hydroxide solution
- A 1 L 4-necked flask equipped with a stirrer, thermometer, and efficient cooler.

Procedure:

- Charge the reaction flask with 400 g of 2-methyl-2-butanol.
- Adjust the temperature of the alcohol to 40°C.
- Simultaneously introduce the 70% hydrogen peroxide and 70% sulfuric acid into the flask over a period of 60 minutes, maintaining the temperature at 40°C.
- Allow the reaction to proceed with stirring for 6 hours.
- Stop the stirring and allow the layers to separate.
- Isolate the crude product layer (approximately 318.4 g).
- Purify the crude product by washing it with equal portions of 10% sodium hydroxide solution.
- Conduct a final purification by vacuum rectification to obtain the final product (approximately 250 g) with a high purity (e.g., 99.5% by gas chromatography).[9]

Di-tert-amyl peroxide is primarily used as a high-temperature radical initiator for the polymerization of various monomers.[2][4][5] The initiation process relies on the thermal decomposition of the peroxide to generate free radicals.

General Workflow:

• Monomer and Solvent Selection: The monomer (e.g., styrene, ethylene, acrylates) and an appropriate solvent (if not a bulk polymerization) are charged into a suitable reactor.[5]



- Initiator Addition: Di-tert-amyl peroxide is added to the monomer solution. The concentration will depend on the desired polymer molecular weight and reaction rate.
- Polymerization: The reactor is heated to a temperature that ensures an appropriate decomposition rate of the initiator. The temperature range typically varies depending on the monomer system:

Styrene: 140-180°C[5]

(Meth)acrylates: 160-200°C[5]

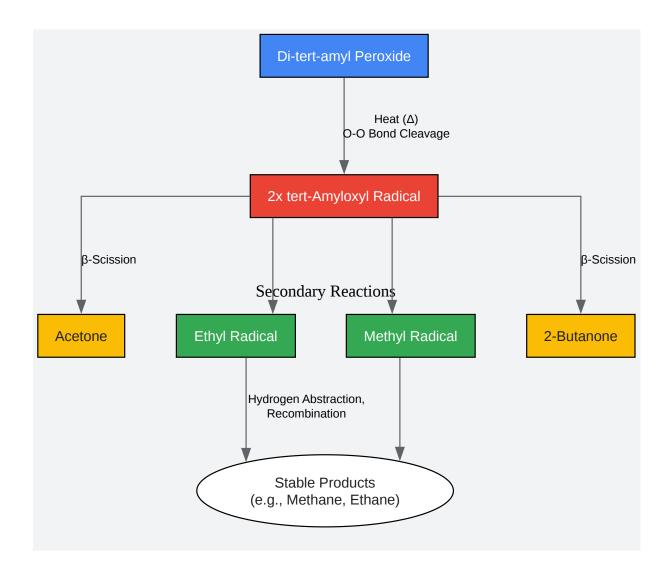
Ethylene (high pressure): 220-280°C[5]

- Reaction Monitoring: The reaction is monitored for parameters such as monomer conversion and polymer molecular weight.
- Termination and Isolation: Once the desired conversion is achieved, the reaction is cooled, and the polymer is isolated and purified.

Thermal Decomposition Pathway

The utility of **di-tert-amyl peroxide** as a polymerization initiator stems from its predictable thermal decomposition. The primary step is the homolytic cleavage of the weak oxygen-oxygen bond, which is followed by subsequent radical reactions known as β-scission.[1]





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Thermal decomposition pathway of **di-tert-amyl peroxide**.

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